

# overcoming solubility issues with (-)-Isolongifolol in assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Isolongifolol

Cat. No.: B075120

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## Technical Support Center: (-)-Isolongifolol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome solubility challenges encountered when working with **(-)-Isolongifolol** in various assays.

## Frequently Asked Questions (FAQs)

Q1: What is **(-)-Isolongifolol** and why is its solubility a concern?

A1: **(-)-Isolongifolol** is a natural sesquiterpene alcohol with a molecular formula of C<sub>15</sub>H<sub>26</sub>O. [1][2][3] It is investigated for various biological activities, including potential anti-inflammatory and anti-tumor properties.[2] Its chemical structure makes it highly lipophilic (fat-soluble) and poorly soluble in aqueous solutions, which are common in biological assays. This poor water solubility can lead to compound precipitation, inaccurate concentration measurements, and unreliable experimental results.

Q2: What are the key physicochemical properties of **(-)-Isolongifolol** I should be aware of?

A2: Understanding the physicochemical properties of **(-)-Isolongifolol** is crucial for developing an effective solubilization strategy. Key parameters are summarized in the table below. The high octanol-water partition coefficient (XLogP3 or LogP) indicates its strong hydrophobicity.

Property	Value	Source
Molecular Formula	C15H26O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	~222.37 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	113-114 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	~300.9 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
XLogP3 / LogP	3.4 - 4.4	<a href="#">[1]</a> <a href="#">[4]</a>
Water Solubility (Predicted)	Very low (log10WS: -3.60)	<a href="#">[4]</a>

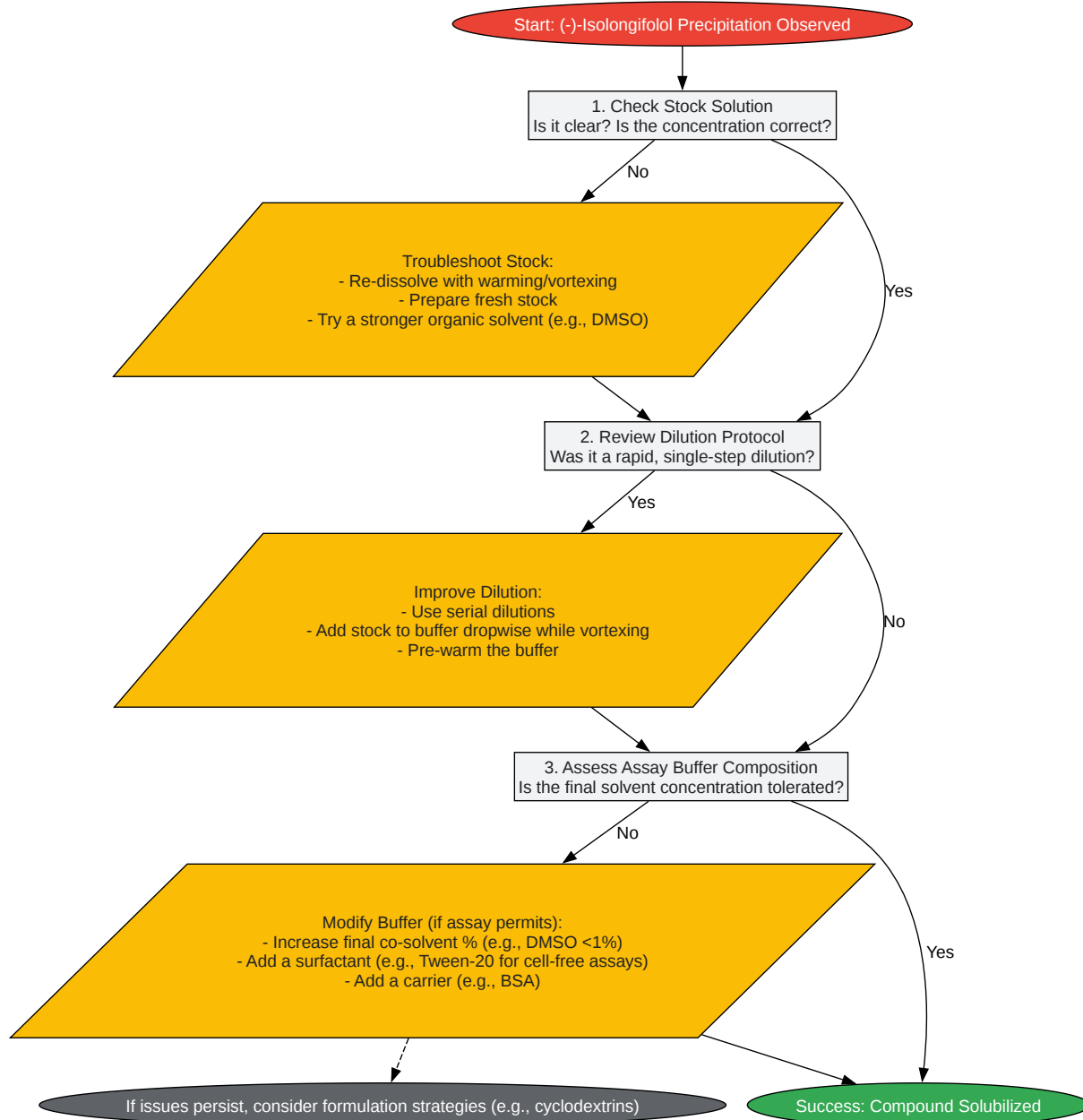
Q3: I observed precipitation when I added my **(-)-Isolongifolol** stock to my aqueous assay buffer. What should I do?

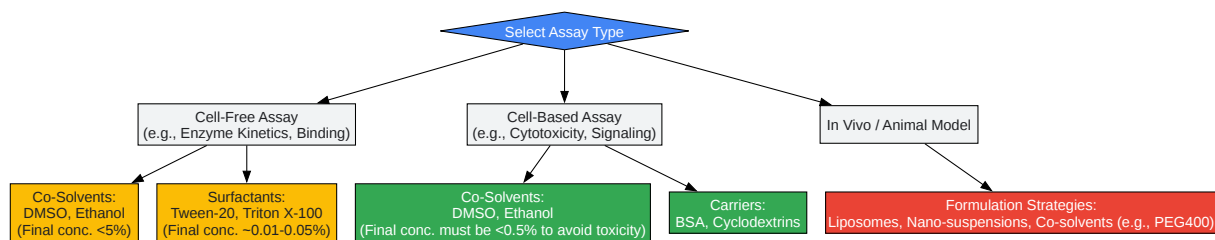
A3: This is a common issue known as "crashing out." It occurs when a compound dissolved in a high-concentration organic stock solution is rapidly diluted into an aqueous buffer where its solubility is much lower. Please refer to the troubleshooting workflow diagram and the detailed protocols below for guidance on how to address this.

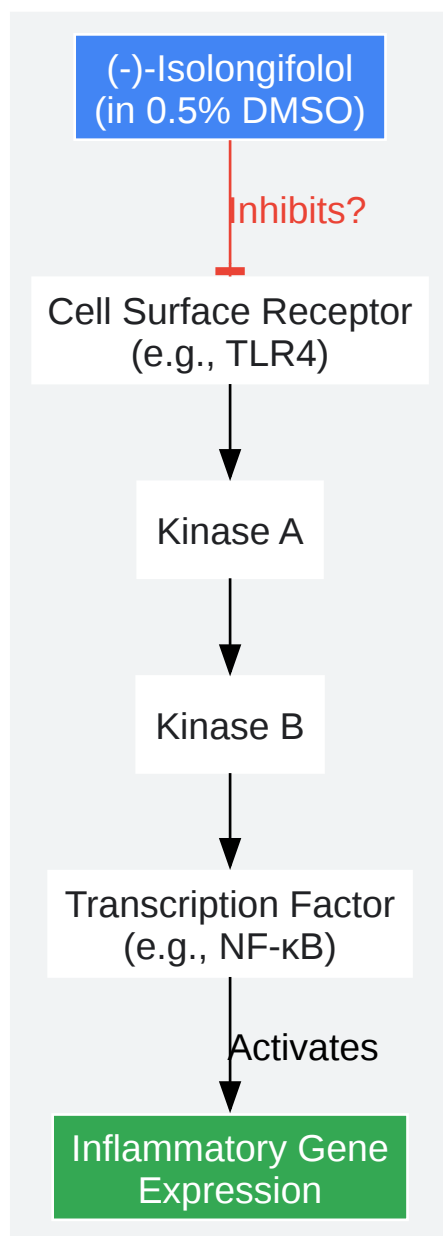
## Troubleshooting and Experimental Guides

### Troubleshooting Workflow for Solubility Issues

The following workflow provides a step-by-step approach to diagnosing and solving solubility problems with **(-)-Isolongifolol**.







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## References

- 1. (-)-Isolongifolol | C<sub>15</sub>H<sub>26</sub>O | CID 12311096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 1139-17-9,(-)-ISOLONGIFOLOL | lookchem [lookchem.com]
- 3. (-)-isolongifolol | CAS#:1139-17-9 | Chemsrsc [chemsrc.com]
- 4. Isolongifolol (CAS 1139-17-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [overcoming solubility issues with (-)-Isolongifolol in assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075120#overcoming-solubility-issues-with-isolongifolol-in-assays]

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